

Application Note & Protocols: High-Throughput Screening Assays for Benzoxazinone Compounds

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Compound of Interest

Compound Name: *Hexahydro-2H-benzo[b][1,4]oxazin-3(4H)-one*
CAS No.: 127958-64-9
Cat. No.: B189986

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Introduction: The Versatility of the Benzoxazinone Scaffold and the Need for High-Throughput Screening

Benzoxazinone derivatives are a class of heterocyclic compounds that have emerged as a "privileged scaffold" in medicinal chemistry and drug discovery.^{[1][2]} This versatile structural motif is found in natural products, particularly in the plant kingdom where they serve as defense metabolites, and has been the foundation for synthetic compounds with a wide array of biological activities.^{[3][4][5]} Researchers have documented their potential as anticancer, antimicrobial, anti-inflammatory, and enzyme-inhibiting agents.^{[2][6][7][8]} The therapeutic promise of benzoxazinones stems from their ability to interact with a diverse range of biological targets, including kinases, proteases like α -chymotrypsin, DNA topoisomerases, and transcription factors such as c-Myc.^{[2][9][10][11][12][13]}

The exploration of the vast chemical space accessible through benzoxazinone derivatization necessitates robust and efficient screening methodologies. High-Throughput Screening (HTS) is an indispensable tool in this endeavor, enabling the rapid evaluation of large compound libraries to identify "hit" compounds that modulate a specific biological target or pathway.^[14]^[15]^[16] The successful implementation of HTS campaigns accelerates the drug discovery pipeline, moving promising candidates from initial identification to lead optimization.^[15]

This document serves as a technical guide for researchers, scientists, and drug development professionals. It provides detailed protocols for three distinct HTS assay formats applicable to the discovery of novel benzoxazinone-based modulators:

- **Fluorescence Polarization (FP) Assay:** For identifying inhibitors of protein-protein or protein-ligand interactions.
- **AlphaScreen® Assay:** A versatile bead-based proximity assay for detecting a wide range of biomolecular interactions.
- **Cell-Based Luciferase Reporter Assay:** For quantifying the modulation of specific gene transcription pathways.

Each protocol is presented with an explanation of the underlying scientific principles, detailed step-by-step instructions, and guidance on assay validation to ensure data integrity and reproducibility.^[17]^[18]

Section 1: Target-Centric Assay Selection

The choice of an HTS assay is fundamentally dictated by the biological question being asked and the nature of the molecular target. Benzoxazinones have been shown to act on various target classes, making a multi-assay approach valuable.

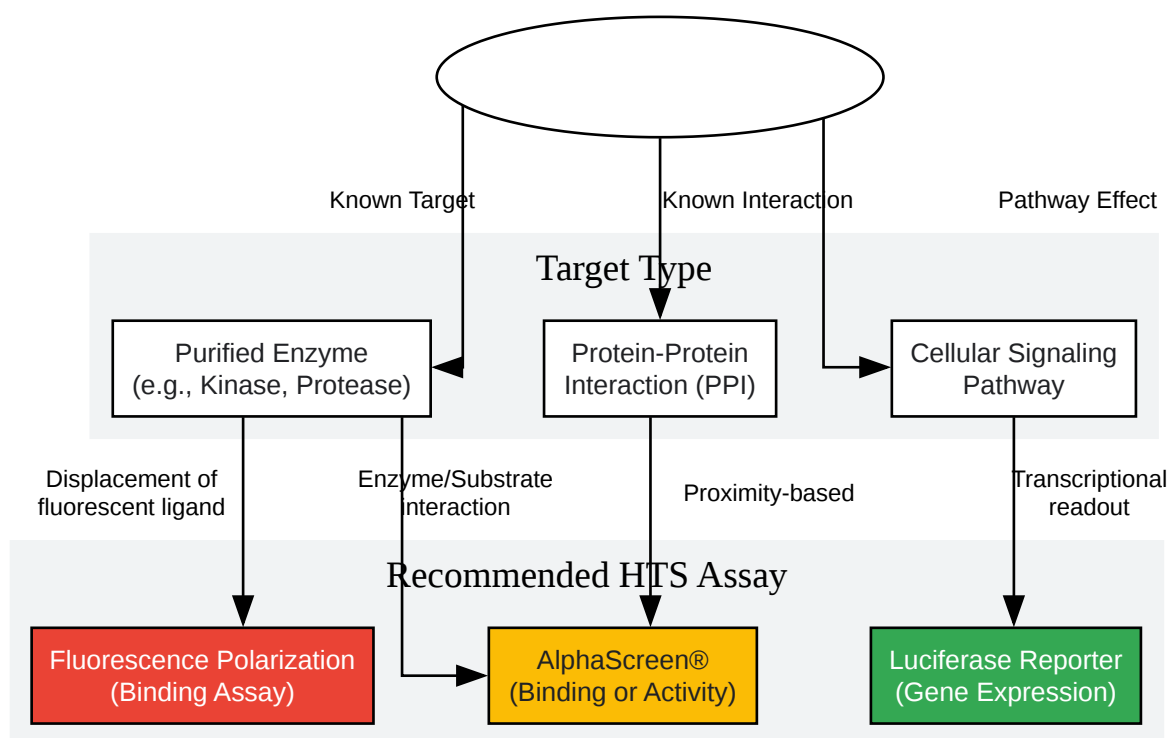
Rationale for Assay Selection

- **Enzyme Inhibition & Binding Assays (FP, AlphaScreen):** Many benzoxazinone derivatives function as enzyme inhibitors.^[14]^[15]^[19]^[20] For example, their activity against kinases like EGFR/HER2 or proteases like α -chymotrypsin can be interrogated using direct binding or activity assays.^[11]^[12]^[13] Fluorescence Polarization is ideal for competitive binding assays where the benzoxazinone compound displaces a fluorescently labeled ligand from the

enzyme's active site.[21][22][23] AlphaScreen® is highly adaptable and can be configured to measure enzyme activity, substrate cleavage, or inhibitor binding.[24][25]

- **Pathway Modulation (Luciferase Reporter Assays):** When the precise molecular target is unknown, or the goal is to identify compounds that affect a signaling pathway, cell-based reporter assays are powerful tools.[26][27] For instance, some benzoxazinones have been found to downregulate the expression of the c-Myc proto-oncogene.[10] A luciferase reporter assay using a c-Myc responsive promoter can effectively screen for compounds that modulate this pathway at the transcriptional level.[27][28]

The following diagram illustrates the decision-making process for selecting an appropriate assay based on the target and mechanism of action.



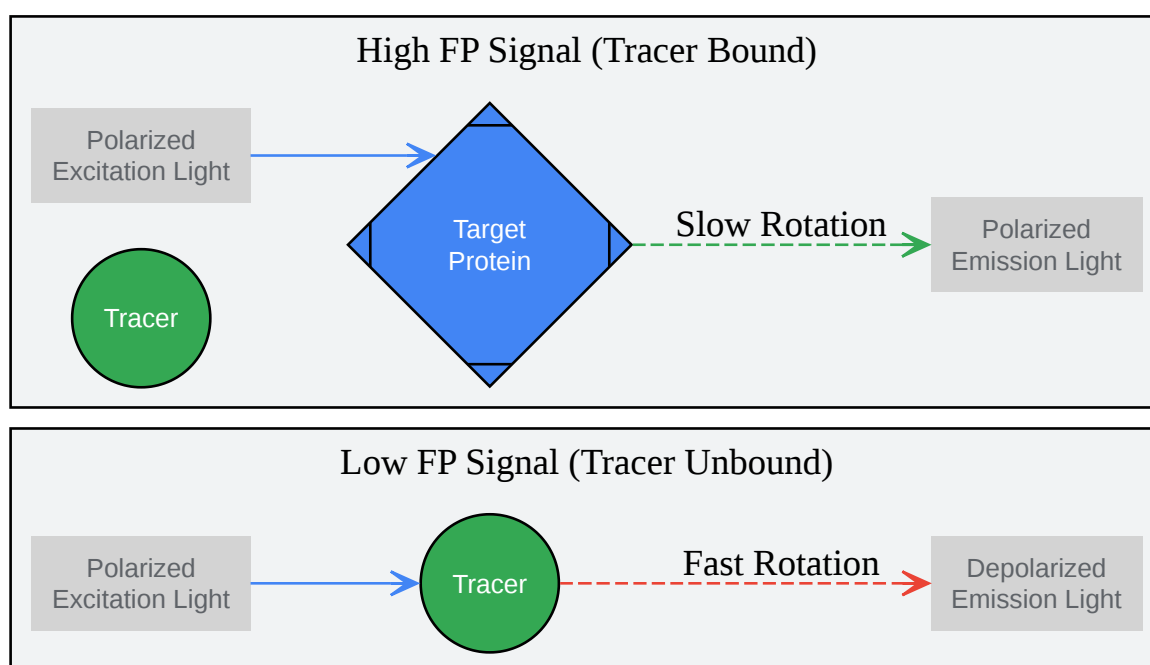
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Caption: Logic for selecting an HTS assay for benzoxazinone screening.

Section 2: Fluorescence Polarization (FP) Assay Protocol

Principle of Fluorescence Polarization

Fluorescence Polarization (FP) is a solution-based, homogeneous technique that measures changes in the rotational speed of a fluorescent molecule.[21][22] A small, fluorescently labeled molecule (the "tracer") tumbles rapidly in solution, and when excited with polarized light, it emits depolarized light, resulting in a low FP value.[23] When this tracer binds to a larger molecule (e.g., a target protein), its tumbling slows dramatically. This slower rotation means that upon excitation, the emitted light remains highly polarized, leading to a high FP value.[21][22] In a competitive binding assay, a test compound (e.g., a benzoxazinone) that binds to the target protein will displace the fluorescent tracer, causing the FP signal to decrease.[23]



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Caption: Principle of Fluorescence Polarization competitive binding assay.

Application Example: Screening for Kinase Inhibitors

This protocol describes a competitive binding assay to identify benzoxazinone compounds that bind to the ATP-binding pocket of a target kinase.

Materials:

- Target Kinase: Purified, recombinant kinase of interest.
- Fluorescent Tracer: A fluorescently labeled, known ATP-competitive kinase inhibitor (e.g., BODIPY-FL ATP-gamma-S).
- Assay Buffer: E.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 10 mM MgCl₂, 1 mM DTT, 0.01% Tween-20.
- Benzoxazinone Compound Library: Compounds dissolved in 100% DMSO.
- Microplates: Low-volume, black, 384-well non-binding surface plates.
- Plate Reader: Equipped with FP capabilities, including appropriate excitation and emission filters for the chosen fluorophore.

Detailed Step-by-Step Protocol

Part A: Assay Development & Optimization

- Tracer Concentration Determination:
 - Prepare a serial dilution of the fluorescent tracer in assay buffer.
 - Dispense into wells of a 384-well plate.
 - Measure both fluorescence intensity and FP.
 - Causality: The goal is to find the lowest tracer concentration that gives a robust signal (e.g., 3-5 times background) without causing significant inner filter effects.[\[29\]](#) This concentration should ideally be at or below the K_d of the tracer for the target protein to ensure assay sensitivity.[\[29\]](#)
- Protein Concentration Determination (Binding Curve):
 - Fix the tracer concentration at the optimal level determined in the previous step.
 - Prepare a serial dilution of the target kinase in assay buffer.
 - Add the fixed tracer concentration to all wells, then add the kinase dilutions.

- Incubate to reach binding equilibrium (e.g., 60 minutes at room temperature).
- Measure FP.
- Causality: Plot FP vs. kinase concentration. The optimal kinase concentration for the screen is typically the one that yields 50-80% of the maximum FP signal change (EC_{50} to EC_{80}). This ensures that both displacement (inhibition) and potential enhancement of binding can be detected.

Part B: High-Throughput Screening

- Compound Plating:
 - Using an acoustic dispenser or pin tool, transfer a small volume (e.g., 50 nL) of each benzoxazinone compound from the library plate to the assay plate.
 - Include controls:
 - Negative Control (0% Inhibition): DMSO only.
 - Positive Control (100% Inhibition): A known, potent unlabeled inhibitor of the target kinase.
- Reagent Addition 1 (Target Protein):
 - Add the optimized concentration of the target kinase in assay buffer to all wells (e.g., 10 μ L).
 - Briefly centrifuge the plates to ensure all components are at the bottom of the wells.
 - Incubate for a pre-determined time (e.g., 15-30 minutes) to allow compound-protein interaction.
- Reagent Addition 2 (Fluorescent Tracer):
 - Add the optimized concentration of the fluorescent tracer in assay buffer to all wells (e.g., 10 μ L).

- Briefly centrifuge the plates.
- Incubation & Detection:
 - Incubate the plates at room temperature, protected from light, to allow the binding reaction to reach equilibrium (e.g., 60-120 minutes). The stability of the signal should be confirmed during assay development.
 - Read the plates on an FP-capable plate reader.

Data Analysis & Validation

Data Calculation:

- Calculate the Percent Inhibition for each compound well using the following formula: % Inhibition = $100 * (1 - [(FP_compound - FP_pos_ctrl) / (FP_neg_ctrl - FP_pos_ctrl)])$

Assay Quality Control:

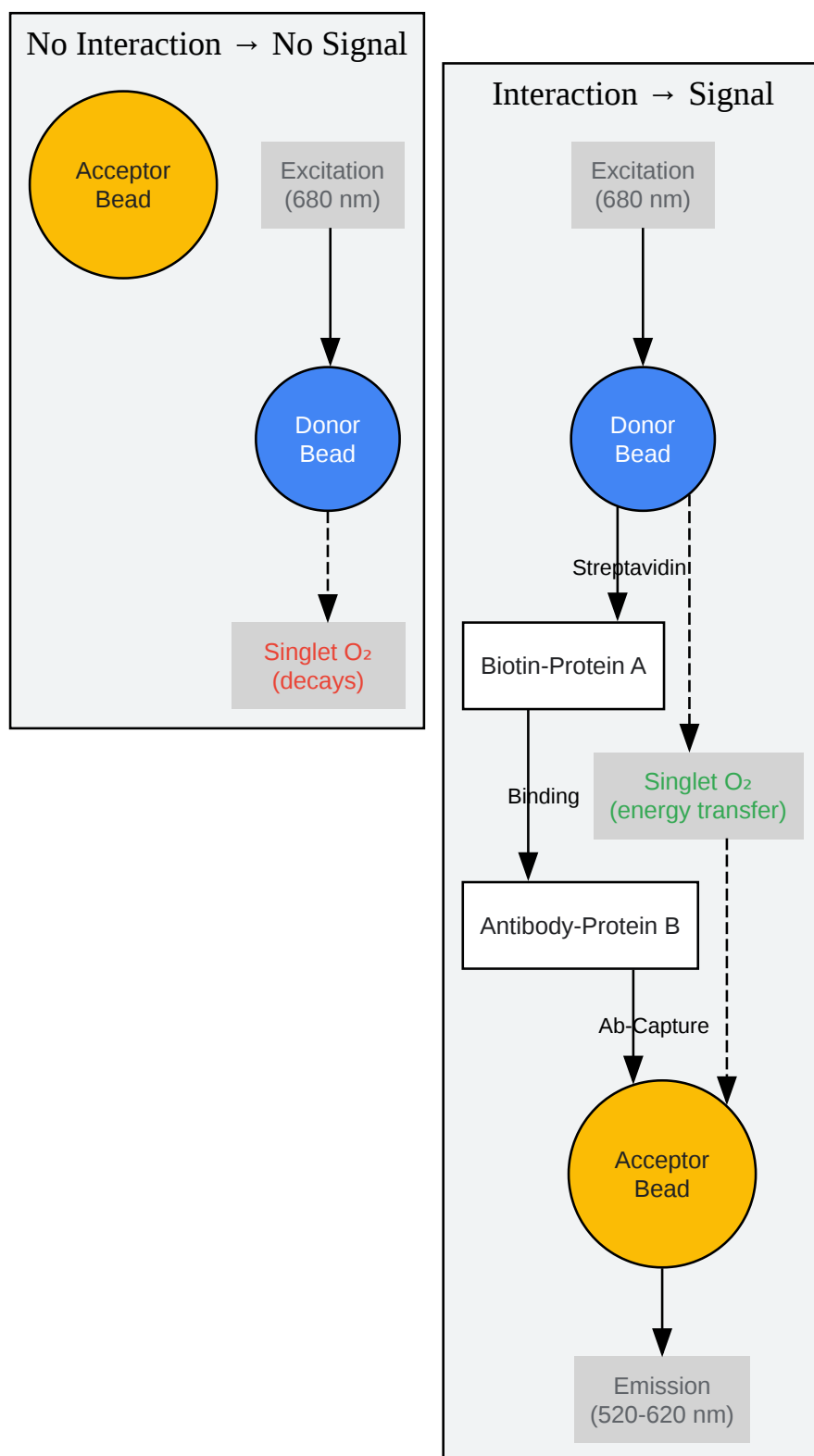
- The robustness of an HTS assay is often assessed using the Z'-factor.[\[23\]](#)[\[30\]](#) $Z' = 1 - [(3 * SD_neg_ctrl + 3 * SD_pos_ctrl) / |Mean_neg_ctrl - Mean_pos_ctrl|]$
- Trustworthiness: An assay is considered excellent for HTS if the Z'-factor is ≥ 0.5 .[\[26\]](#) This calculation validates that the signal window between positive and negative controls is large enough to reliably identify hits.[\[17\]](#)[\[18\]](#)[\[31\]](#)

Parameter	Acceptable Value	Rationale
Z'-Factor	≥ 0.5	Ensures a statistically significant separation between positive and negative controls, minimizing false positives/negatives.[23]
Signal-to-Background	> 3	Confirms that the tracer fluorescence is sufficiently above the buffer background for reliable measurement.
CV of Controls	$< 10\%$	Indicates good reproducibility and precision of dispensing and signal reading across the plate.

Section 3: AlphaScreen® Assay Protocol

Principle of AlphaScreen® Technology

AlphaScreen® (Amplified Luminescent Proximity Homogeneous Assay) is a bead-based technology that measures biomolecular interactions.[24][25] The assay relies on two types of beads: a Donor bead and an Acceptor bead.[32] The Donor bead contains a photosensitizer that, upon excitation at 680 nm, converts ambient oxygen into singlet oxygen.[24] This singlet oxygen has a short half-life and can diffuse approximately 200 nm.[24] If an Acceptor bead is within this proximity, the singlet oxygen triggers a chemiluminescent reaction within the Acceptor bead, leading to light emission at 520-620 nm.[24][32] If the beads are not in close proximity, the singlet oxygen decays without producing a signal.[24]



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Caption: Principle of the AlphaScreen® proximity assay.

Application Example: Screening for Protein-Protein Interaction (PPI) Inhibitors

This protocol outlines a competitive assay to find benzoxazinone compounds that disrupt the interaction between two proteins, Protein-X and Protein-Y.

Materials:

- Protein-X: Recombinant, tagged with biotin (for binding to Streptavidin-coated Donor beads).
- Protein-Y: Recombinant, for which a specific antibody is available.
- Antibody: Specific monoclonal or polyclonal antibody against Protein-Y.
- AlphaScreen® Reagents:
 - Streptavidin-coated Donor Beads.
 - Protein A-conjugated Acceptor Beads (to capture the antibody).
- Assay Buffer: E.g., PBS, 0.1% BSA, 0.01% Tween-20.
- Benzoxazinone Compound Library: Dissolved in 100% DMSO.
- Microplates: White, 384-well shallow-well microplates (e.g., ProxiPlate).
- Plate Reader: Capable of AlphaScreen® detection (requires a 680 nm laser excitation source).[\[25\]](#)

Detailed Step-by-Step Protocol

Part A: Assay Development & Optimization

- Reagent Titration (Cross-Titration Matrix):
 - Perform a matrix titration of Biotin-Protein-X against the anti-Protein-Y antibody/Protein-Y complex.
 - Keep the concentration of Donor and Acceptor beads constant (e.g., 20 µg/mL).[\[33\]](#)

- Causality: The goal is to identify the concentrations of both protein partners that yield a robust signal with the lowest possible protein consumption. This ensures a cost-effective and sensitive screen.
- Bead Titration:
 - Using the optimal protein concentrations, perform a titration of the Donor and Acceptor beads.
 - Causality: While 20 µg/mL is a common starting point, optimizing bead concentration can sometimes improve the signal-to-background ratio and reduce costs.

Part B: High-Throughput Screening

- Compound Plating:
 - Dispense ~50 nL of benzoxazinone compounds and controls (DMSO for negative, unlabeled competitor peptide/protein for positive) into the assay plates.
- Reagent Addition:
 - Prepare a master mix of Biotin-Protein-X, Protein-Y, and the anti-Protein-Y antibody in assay buffer at 2x the final optimized concentration.
 - Dispense this protein mix into the wells containing the compounds.
 - Incubate for a pre-determined time (e.g., 60 minutes at room temperature) to allow for the disruption of the PPI by active compounds.
- Bead Addition:
 - Prepare a master mix of Streptavidin Donor beads and Protein A Acceptor beads in assay buffer at 2x the final concentration. Note: Perform this step under subdued lighting as the beads are light-sensitive.[\[34\]](#)
 - Dispense the bead mix into all wells.
- Incubation & Detection:

- Incubate the plates in the dark at room temperature for at least 60 minutes to allow bead-protein binding to reach equilibrium.
- Read the plates on an AlphaScreen®-capable reader.

Data Analysis & Validation

Data Calculation:

- Calculate Percent Inhibition as described for the FP assay, using the AlphaScreen® signal counts.

Assay Quality Control:

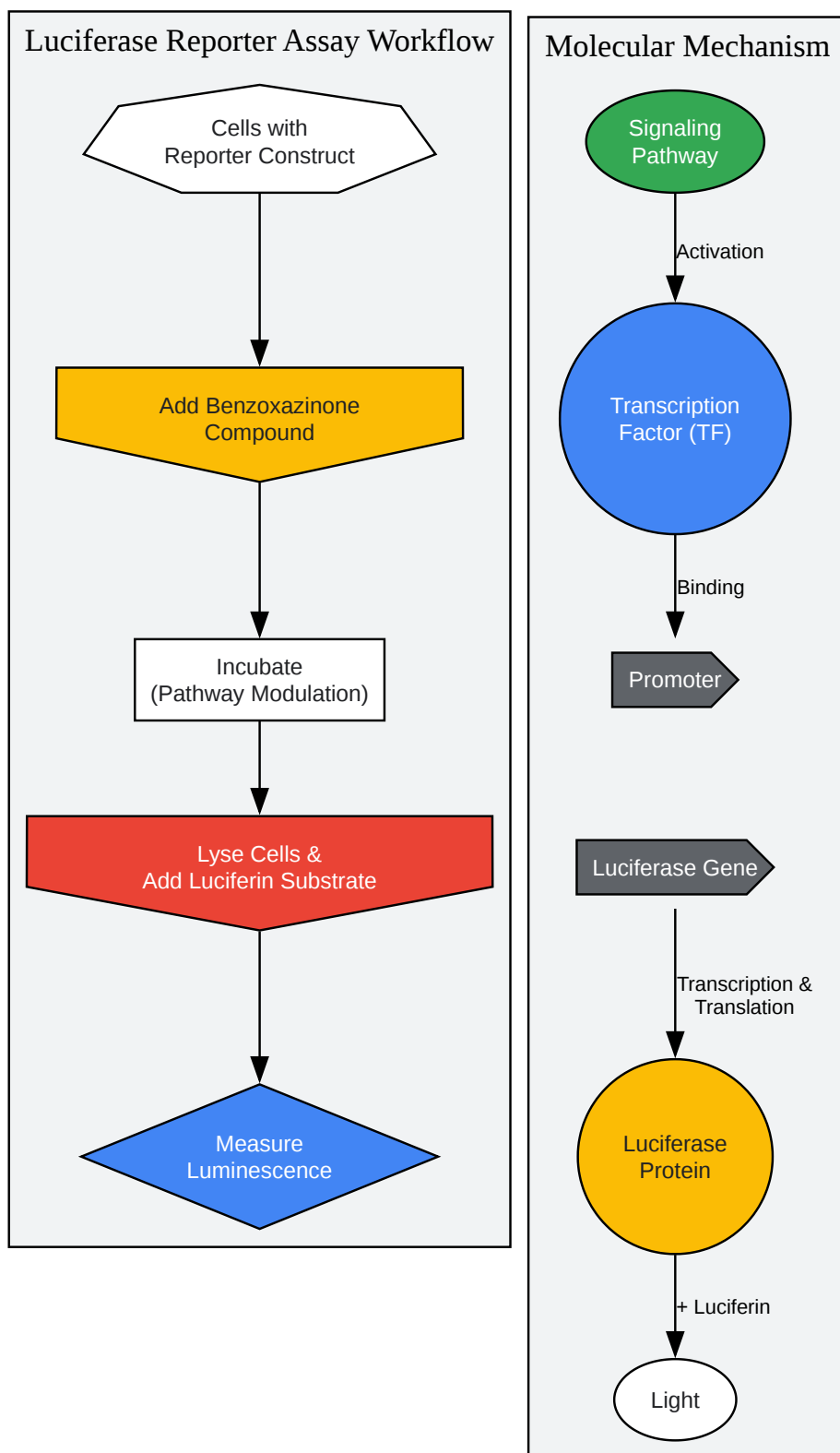
- Calculate the Z'-Factor using the positive (disrupted PPI) and negative (intact PPI) controls.
- Trustworthiness: A Z'-Factor ≥ 0.5 is the standard for a high-quality HTS assay.[\[17\]](#)[\[18\]](#) This ensures that hit compounds can be reliably distinguished from the baseline noise.

Parameter	Acceptable Value	Rationale
Z'-Factor	≥ 0.5	Validates the assay's suitability for HTS by confirming a robust and well-separated signal window. [31]
Signal-to-Background	> 10	A high S/B ratio is typical for AlphaScreen and indicates a strong assay signal relative to non-specific interactions.
CV of Controls	$< 15\%$	Demonstrates the precision and reproducibility of the assay across the screening plates.

Section 4: Cell-Based Luciferase Reporter Assay Protocol

Principle of Luciferase Reporter Assays

Luciferase reporter gene assays are a common and highly sensitive method for studying gene expression in a high-throughput format.^{[26][28]} The assay involves introducing a plasmid vector into cells where the firefly luciferase gene is placed under the control of a promoter of interest.^[35] This promoter contains response elements for a specific transcription factor or signaling pathway. When the pathway is activated, transcription factors bind to the promoter and drive the expression of the luciferase enzyme. Upon addition of the substrate, D-luciferin, the enzyme catalyzes a bioluminescent reaction, and the amount of light produced is directly proportional to the promoter's activity.^[26] Benzoxazinone compounds that modulate the signaling pathway will cause a change in the luminescent signal.



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Caption: Workflow and mechanism of a luciferase reporter assay.

Application Example: Screening for Modulators of c-Myc Transcription

This protocol is designed to screen for benzoxazinone compounds that inhibit the transcriptional activity of the c-Myc pathway.

Materials:

- Cell Line: A human cancer cell line known to have active c-Myc signaling (e.g., HeLa, HepG2).[\[10\]](#)[\[36\]](#)
- Reporter Plasmid: A plasmid containing the firefly luciferase gene downstream of a promoter with multiple c-Myc binding sites (E-boxes).
- Control Plasmid: A plasmid expressing a different reporter (e.g., Renilla luciferase) under a constitutive promoter (e.g., CMV) to normalize for cell viability and transfection efficiency.
- Transfection Reagent: E.g., Lipofectamine® or similar.
- Cell Culture Medium: Appropriate for the chosen cell line.
- Luciferase Assay Reagent: A commercial kit containing cell lysis buffer and luciferin substrate (e.g., Dual-Glo® Luciferase Assay System).
- Microplates: White, opaque, 384-well cell culture-treated plates.
- Luminometer: Plate reader capable of measuring luminescence.

Detailed Step-by-Step Protocol

Part A: Assay Development & Stable Cell Line Generation

- Stable Cell Line Creation:
 - Co-transfect the host cell line with the c-Myc firefly luciferase reporter plasmid and a plasmid conferring antibiotic resistance (e.g., neomycin).
 - Select for stably transfected cells using the appropriate antibiotic.

- Isolate and expand single-cell clones.
- Causality: Creating a stable cell line is crucial for HTS to eliminate the variability associated with transient transfections, leading to a more robust and reproducible assay. [\[35\]](#)
- Assay Validation:
 - Validate the stable cell line by treating it with known activators and inhibitors of the c-Myc pathway to confirm a dose-dependent response.
 - Optimize cell seeding density and compound incubation time to achieve the best assay window (signal-to-background) and Z'-factor.

Part B: High-Throughput Screening

- Cell Plating:
 - Dispense the optimized number of stable reporter cells into each well of the 384-well plates.
 - Incubate the plates (e.g., 24 hours at 37°C, 5% CO₂) to allow cells to attach and recover.
- Compound Addition:
 - Add benzoxazinone compounds (and controls: DMSO for baseline, a known c-Myc inhibitor for positive control) to the cells.
- Incubation:
 - Incubate the plates for the optimized duration (e.g., 18-24 hours) to allow for transcriptional changes to occur.
- Lysis and Luminescence Reading:
 - Equilibrate the plates to room temperature.

- Add the luciferase assay reagent to all wells. This reagent lyses the cells and contains the luciferin substrate.
- Incubate for 10-20 minutes at room temperature to allow the signal to stabilize.
- Read the luminescence on a plate reader.

Data Analysis & Validation

Data Calculation:

- Calculate Percent Inhibition relative to DMSO controls. $\% \text{ Inhibition} = 100 * (1 - [\text{Luminescence_compound} / \text{Mean_Luminescence_DMSO}])$

Assay Quality Control:

- Calculate the Z'-Factor using the positive and negative (DMSO) controls.
- Trustworthiness: A Z'-Factor ≥ 0.5 indicates a high-quality screen.[\[26\]](#)[\[30\]](#) It is essential to monitor for compounds that inhibit the luciferase enzyme itself (false positives). This can be done in a counter-screen using recombinant luciferase protein.

Parameter	Acceptable Value	Rationale
Z'-Factor	≥ 0.5	Ensures the assay can reliably distinguish between active and inactive compounds. [28]
Signal-to-Background	> 5	A clear signal over background (wells with no cells) is necessary for sensitive detection.
CV of Controls	$< 15\%$	Indicates consistent cell growth, compound effects, and reagent dispensing.

Conclusion

The benzoxazinone scaffold holds significant promise for the development of novel therapeutics. The successful identification of lead compounds from large libraries depends critically on the design and implementation of robust, validated, and appropriate high-throughput screening assays. The Fluorescence Polarization, AlphaScreen®, and Luciferase Reporter assays described in this guide represent three powerful and distinct methodologies that can be tailored to investigate the diverse mechanisms of action of benzoxazinone derivatives. By carefully selecting the assay based on the biological target and rigorously validating its performance, researchers can confidently and efficiently navigate the early stages of the drug discovery process.

References

- Vertex AI Search. (n.d.). Fluorescence polarization assay to quantify protein-protein interactions in an HTS format.
- Vertex AI Search. (n.d.). Fluorescence Polarization Assay to Quantify Protein-Protein Interactions in an HTS Format.
- BMG LABTECH. (n.d.). AlphaScreen.
- SciELO. (n.d.). Benzoxazinoids: Reactivity and Modes of Action of a Versatile Class of Plant Chemical Defenses.
- Creative Enzymes. (n.d.). High-Throughput Inhibitor Assays and Screening.
- Revvity. (n.d.). AlphaLISA and AlphaScreen No-wash Assays.
- PubMed. (n.d.). Affordable luciferase reporter assay for cell-based high-throughput screening.
- NIH Bookshelf. (2012). Basics of Enzymatic Assays for HTS - Assay Guidance Manual.
- Molecular Devices. (n.d.). Establishing and optimizing a fluorescence polarization assay.
- Modern Scientific Press Company. (2013). Chemistry of 4H-3,1-Benzoxazin-4-ones.
- ResearchGate. (n.d.). AlphaScreen assays. (A) Principles of AlphaScreen technology.
- ResearchGate. (n.d.). Protocol for Fluorescence Polarization Assay Using GI224329.
- LabLogic Systems. (n.d.). 514-004 AlphaScreen.xlsx.
- Revvity. (n.d.). AlphaScreen™ cAMP User Manual and Assay Development Guide.
- BellBrook Labs. (2025). Enzyme Assays: The Foundation of Modern Drug Discovery.
- Springer Nature Experiments. (n.d.). High-Throughput Screening of a Luciferase Reporter of Gene Silencing on the Inactive X Chromosome.
- PubMed. (2012). Basics of Enzymatic Assays for HTS.
- NIH PMC. (n.d.). Fluorescence polarization assays in high-throughput screening and drug discovery: a review.
- NIH PMC. (2019). Benzoxazines as new human topoisomerase I inhibitors and potential poisons.

- ResearchGate. (n.d.). A proposed mechanism for benzoxazinone synthesis.
- PubMed Central. (n.d.). Perspectives on Validation of High-Throughput Assays Supporting 21st Century Toxicity Testing.
- BenchChem. (2025). The Biological Virtuosity of 4H-3,1-Benzoxazin-4-ones: A Technical Guide for Drug Discovery.
- Semantic Scholar. (n.d.). A Luciferase Reporter Gene System for High-Throughput Screening of γ -Globin Gene Activators.
- YouTube. (2025). Finding the Right Biochemical Assay for HTS and Lead Discovery.
- PubMed. (2020). Anti-cancer activity of benzoxazinone derivatives via targeting c-Myc G-quadruplex structure.
- PubMed Central. (2023). High-throughput computational screening and in vitro evaluation identifies 5-(4-oxo-4H-3,1-benzoxazin-2-yl) ... as a novel EGFR-HER2 dual inhibitor.
- ResearchGate. (n.d.). High-throughput computational screening and in vitro evaluation identifies 5-(4-oxo-4H-3,1-benzoxazin-2-yl)....
- ResearchGate. (n.d.). Benzoxazine: A Privileged Scaffold in Medicinal Chemistry.
- PubMed. (n.d.). Luciferase Reporter Assays to Study Transcriptional Activity of Hedgehog Signaling in Normal and Cancer Cells.
- PubMed. (2012). HTS Assay Validation.
- ACS Publications. (2018). Characterization and Use of TurboLuc Luciferase as a Reporter for High-Throughput Assays.
- MDPI. (n.d.). Synthesis of Benzoxazinones Sulphur Analogs and Their Application as Bioherbicides.
- PubMed. (2025). De Novo Design and Synthesis of Novel Benzoxazinone Derivatives Targeting Dihydroxyacid Dehydratase.
- Journal of Drug Delivery and Therapeutics. (2019). Synthesis and Screening of some benzoxazinone derivatives.
- PubMed. (n.d.). Synthesis, structure-activity relationships studies of benzoxazinone derivatives as α -chymotrypsin inhibitors.
- Semantic Scholar. (2015). Assay Validation in High Throughput Screening – from Concept to Application.
- WUR eDepot. (n.d.). Structure and biosynthesis of benzoxazinoids: Plant defence metabolites with potential as antimicrobial scaffolds.
- NIH Bookshelf. (2012). HTS Assay Validation - Assay Guidance Manual.
- FDA. (2018). Results of FDA study support development of high throughput sequencing for viral safety evaluation of biologic materials.
- BenchChem. (n.d.). A Comparative Guide to the Biological Activities of Novel Benzoxazinone Derivatives.

- PubMed. (n.d.). Synthesis, Antiproliferative Activity, and Apoptotic Profile of New Derivatives from the Meta Stable Benzoxazinone Scaffold.
- ACS Publications. (n.d.). Synthesis and Biological Activity Evaluation of Benzoxazinone-Pyrimidinedione Hybrids as Potent Protoporphyrinogen IX Oxidase Inhibitor.
- Liverpool School of Tropical Medicine. (n.d.). Industrial scale high-throughput screening delivers multiple fast acting macrofilaricides.
- Nuvisan. (n.d.). Compound screening.
- PubMed. (2023). 2-[3-(4-oxo-4H-3,1-benzoxazin-2-yl) phenyl]-1H-isoindole-1,3(2H)-dione (C3), as a novel EGFR-HER2 dual inhibitor in gastric tumors.
- PubMed. (2018). Structure and biosynthesis of benzoxazinoids: Plant defence metabolites with potential as antimicrobial scaffolds.

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- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. jddtonline.info](https://jddtonline.info) [jddtonline.info]
- [3. scielo.br](https://scielo.br) [scielo.br]
- [4. edepot.wur.nl](https://edepot.wur.nl) [edepot.wur.nl]
- [5. Structure and biosynthesis of benzoxazinoids: Plant defence metabolites with potential as antimicrobial scaffolds - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. uomosul.edu.iq](https://uomosul.edu.iq) [uomosul.edu.iq]
- [7. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [8. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [9. Benzoxazines as new human topoisomerase I inhibitors and potential poisons - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [10. Anti-cancer activity of benzoxazinone derivatives via targeting c-Myc G-quadruplex structure - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [11. High-throughput computational screening and in vitro evaluation identifies 5-\(4-oxo-4H-3,1-benzoxazin-2-yl\)-2-\[3-\(4-oxo-4H-3,1-benzoxazin-2-yl\) phenyl\]-1H-isoindole-1,3\(2H\)-](#)

dione (C3), as a novel EGFR—HER2 dual inhibitor in gastric tumors - PMC
[pmc.ncbi.nlm.nih.gov]

- 12. Synthesis, structure-activity relationships studies of benzoxazinone derivatives as α -chymotrypsin inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. High-throughput computational screening and in vitro evaluation identifies 5-(4-oxo-4H-3,1-benzoxazin-2-yl)-2-[3-(4-oxo-4H-3,1-benzoxazin-2-yl) phenyl]-1H-isoindole-1,3(2H)-dione (C3), as a novel EGFR-HER2 dual inhibitor in gastric tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. High-Throughput Inhibitor Assays and Screening [creative-enzymes.com]
- 15. bellbrooklabs.com [bellbrooklabs.com]
- 16. nuvisan.com [nuvisan.com]
- 17. HTS Assay Validation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. HTS Assay Validation - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. Basics of Enzymatic Assays for HTS - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 20. Basics of Enzymatic Assays for HTS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Fluorescence polarization assay to quantify protein-protein interactions in an HTS format - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Fluorescence Polarization Assay to Quantify Protein-Protein Interactions in an HTS Format | Springer Nature Experiments [experiments.springernature.com]
- 23. Fluorescence polarization assays in high-throughput screening and drug discovery: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 24. bmglabtech.com [bmglabtech.com]
- 25. revvity.com [revvity.com]
- 26. Affordable luciferase reporter assay for cell-based high-throughput screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Luciferase Reporter Assays to Study Transcriptional Activity of Hedgehog Signaling in Normal and Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. High-Throughput Screening of a Luciferase Reporter of Gene Silencing on the Inactive X Chromosome | Springer Nature Experiments [experiments.springernature.com]
- 29. Establishing and optimizing a fluorescence polarization assay [moleculardevices.com]
- 30. pubs.acs.org [pubs.acs.org]

- [31. Perspectives on Validation of High-Throughput Assays Supporting 21st Century Toxicity Testing - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [32. researchgate.net \[researchgate.net\]](#)
- [33. lablogic.com \[lablogic.com\]](#)
- [34. resources.revvity.com \[resources.revvity.com\]](#)
- [35. A Luciferase Reporter Gene System for High-Throughput Screening of \$\gamma\$ -Globin Gene Activators. | Semantic Scholar \[semanticscholar.org\]](#)
- [36. Synthesis, Antiproliferative Activity, and Apoptotic Profile of New Derivatives from the Meta Stable Benzoxazinone Scaffold - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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